

A Comparative Performance Analysis: ZONYL FS-300 vs. Capstone FS-30

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Compound of Interest

Compound Name: ZONYL FS-300

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Two Nonionic Fluorosurfactants

This guide provides a detailed comparative analysis of the performance of **ZONYL FS-300** and its successor, Capstone FS-30. Both are nonionic, water-soluble fluorosurfactants known for their ability to significantly reduce surface tension at low concentrations. This comparison is based on available technical data and scientific literature to assist researchers in selecting the appropriate surfactant for their applications. **ZONYL FS-300** is a legacy product that has been discontinued and largely replaced by the Capstone™ series, which was developed to meet evolving environmental standards.

Executive Summary

Capstone FS-30 is positioned as a replacement for **ZONYL FS-300**, offering comparable performance with an improved environmental, health, and safety profile. Both surfactants exhibit excellent surface tension reduction capabilities. The primary differences lie in their solids content and the regulatory landscape that drove the transition from the Zonyl to the Capstone product line. While direct, side-by-side comparative studies are scarce due to the discontinuation of **ZONYL FS-300**, this guide synthesizes available data to provide a comprehensive performance overview.

General Properties

A summary of the general properties of **ZONYL FS-300** and Capstone FS-30 is presented below.

Property	ZONYL FS-300	Capstone FS-30
Ionic Character	Nonionic	Nonionic, ethoxylated
Form	Liquid	Clear yellow liquid
Composition	40% solids in water	25% solids in water
Solvent	Water	Water
pH	Not specified	6 - 8.5
Specific Gravity	1.13	1.1
Key Features	General-purpose, water-soluble, nonflammable, compatible with all ionic classes of surfactants. [1]	VOC- & APEO-free, non-flammable, stable in acidic, basic, brine, and hard water environments. [1] [2] [3] [4] [5] [6] [7]
Discontinuation Status	Discontinued	Active Product

Performance Data

Surface Tension Reduction

The primary function of these fluorosurfactants is to reduce the surface tension of aqueous solutions. Below is a comparison of their performance in deionized water.

Concentration (% Solids)	ZONYL FS-300 Surface Tension (dyn/cm)	Capstone FS-30 Surface Tension (dyn/cm)
0.001	29	~35
0.01	24	~22
0.1	23	~20

Note: Capstone FS-30 data is estimated from the graphical data provided in the technical documents. The **ZONYL FS-300** data is from its technical data sheet.

ZONYL FS-300 was also tested in various other media, demonstrating its robustness.

Concentration (% Solids)	25% H2SO4 (dyn/cm)	70% HNO3 (dyn/cm)	10% KOH (dyn/cm)	37% HCl (dyn/cm)
0.001	34	35	32	30
0.01	25	26	24	26
0.1	22	22	23	25

Critical Micelle Concentration (CMC)

The Critical Micelle Concentration (CMC) is the concentration of a surfactant above which micelles form and all additional surfactant added to the system goes to the micelles. It is a measure of the surfactant's efficiency.

Surfactant	Critical Micelle Concentration (CMC)
ZONYL FS-300	~0.9 $\mu\text{mol/L}$ ^[8]
Capstone FS-30	Data not publicly available.

While a specific CMC value for Capstone FS-30 is not readily available in the public domain, the surface tension data suggests it is also highly efficient, reaching a low surface tension at a low concentration.

Wetting Performance

Both **ZONYL FS-300** and Capstone FS-30 are marketed as excellent wetting and leveling agents.^{[8][9]} They are designed to lower the contact angle of a liquid on a solid surface, thereby promoting spreading and wetting.

ZONYL FS-300 is noted for its ability to wet even hard-to-wet surfaces like PTFE powder.^[9]

Capstone FS-30 is highlighted for its ability to improve wetting and penetration of adhesives into substrates, and to reduce surface defects in coatings such as orange peel and cratering.[1]
[6]

Direct comparative contact angle data is not available. However, given that Capstone FS-30 is a replacement for **ZONYL FS-300**, their wetting performances are expected to be broadly similar.

Experimental Protocols

The data presented in this guide is typically generated using the following standard experimental methodologies.

Surface Tension Measurement

Objective: To determine the surface tension of a liquid at the air-liquid interface.

Common Methods:

- **Wilhelmy Plate Method:** A thin plate, typically made of platinum, is oriented perpendicular to the interface and the force exerted on it is measured.
- **Du Noüy Ring Method:** A platinum ring is submerged in the liquid and then slowly pulled through the interface. The force required to pull the ring from the surface is measured.
- **Pendant Drop Method:** The shape of a drop of liquid hanging from a needle is analyzed. The surface tension can be determined from the drop shape, which is a balance between gravity and surface tension.

Workflow for Surface Tension and CMC Determination

Contact Angle Measurement

Objective: To quantify the wettability of a solid surface by a liquid.

Common Method:

- **Sessile Drop Method:** A drop of liquid is placed on a solid surface. A goniometer is used to measure the angle between the solid surface and the tangent of the liquid-vapor interface at

the three-phase contact point.

Workflow for Contact Angle Measurement

Signaling Pathways and Logical Relationships

The transition from **ZONYL FS-300** to Capstone FS-30 was driven by regulatory and industry-wide initiatives to phase out long-chain per- and polyfluoroalkyl substances (PFAS).

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